

Application Note & Protocol: 4-Propylcyclohexanol in the Synthesis of Pharmaceutical Intermediates

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Compound of Interest

Compound Name: 4-Propylcyclohexanol

Cat. No.: B1272916

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This document provides detailed application notes and protocols for the utilization of **4-propylcyclohexanol** in the synthesis of key pharmaceutical intermediates. The focus is on the practical application of this versatile building block in generating precursors for active pharmaceutical ingredients (APIs).

Introduction

4-Propylcyclohexanol is a valuable cyclic alcohol that serves as a precursor in the synthesis of various organic molecules.^[1] Its 4-propylcyclohexyl moiety is a structural component found in several classes of pharmaceutical compounds. The conversion of **4-propylcyclohexanol** into key intermediates, such as 4-propylcyclohexanone, opens avenues for the synthesis of complex molecules with potential therapeutic applications. This document outlines a detailed protocol for the oxidation of **4-propylcyclohexanol** to 4-propylcyclohexanone, a critical intermediate for further functionalization in drug discovery and development.

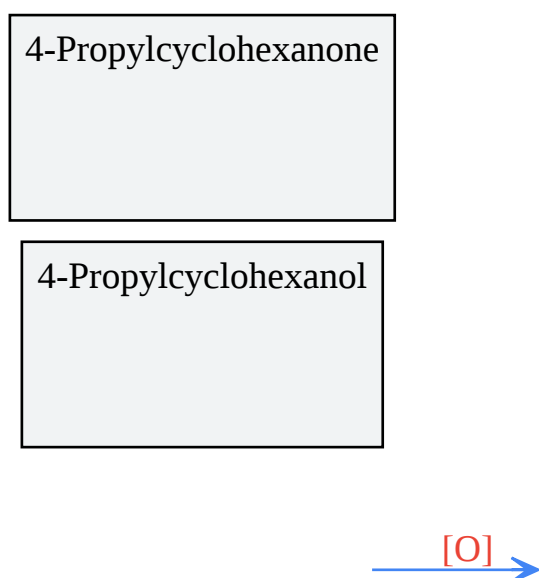
Synthesis of 4-Propylcyclohexanone: A Key Pharmaceutical Intermediate

The oxidation of **4-propylcyclohexanol** to 4-propylcyclohexanone is a fundamental transformation that provides a key intermediate for various synthetic routes. 4-Substituted

cyclohexanones are important precursors in the synthesis of spirocyclic compounds and other complex scaffolds relevant to medicinal chemistry.

Reaction Scheme

The overall reaction involves the oxidation of the secondary alcohol group in **4-propylcyclohexanol** to a ketone.



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Caption: Oxidation of **4-propylcyclohexanol** to 4-propylcyclohexanone.

Experimental Protocol: Oxidation using Pyridinium Chlorochromate (PCC)

This protocol describes a common and effective method for the oxidation of secondary alcohols to ketones.

Materials:

- **4-Propylcyclohexanol** (cis- and trans- mixture)
- Pyridinium chlorochromate (PCC)

- Dichloromethane (DCM), anhydrous
- Silica gel
- Diethyl ether
- Magnesium sulfate (MgSO_4), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Glassware for filtration and chromatography

Procedure:

- **Reaction Setup:** In a dry 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g of **4-propylcyclohexanol** in 100 mL of anhydrous dichloromethane.
- **Addition of Oxidant:** To the stirred solution, add 1.5 equivalents of pyridinium chlorochromate (PCC) in one portion. The reaction mixture will become a dark brown slurry.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, dilute the reaction mixture with 100 mL of diethyl ether.
- **Purification:** Pass the mixture through a short plug of silica gel to filter out the chromium salts. Wash the silica gel plug with additional diethyl ether (2 x 50 mL).

- **Extraction:** Combine the organic filtrates and wash with 5% aqueous NaOH (2 x 50 mL), followed by saturated aqueous NaCl (1 x 50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Final Product:** The crude product is a colorless to pale yellow oil. Further purification can be achieved by vacuum distillation if required.

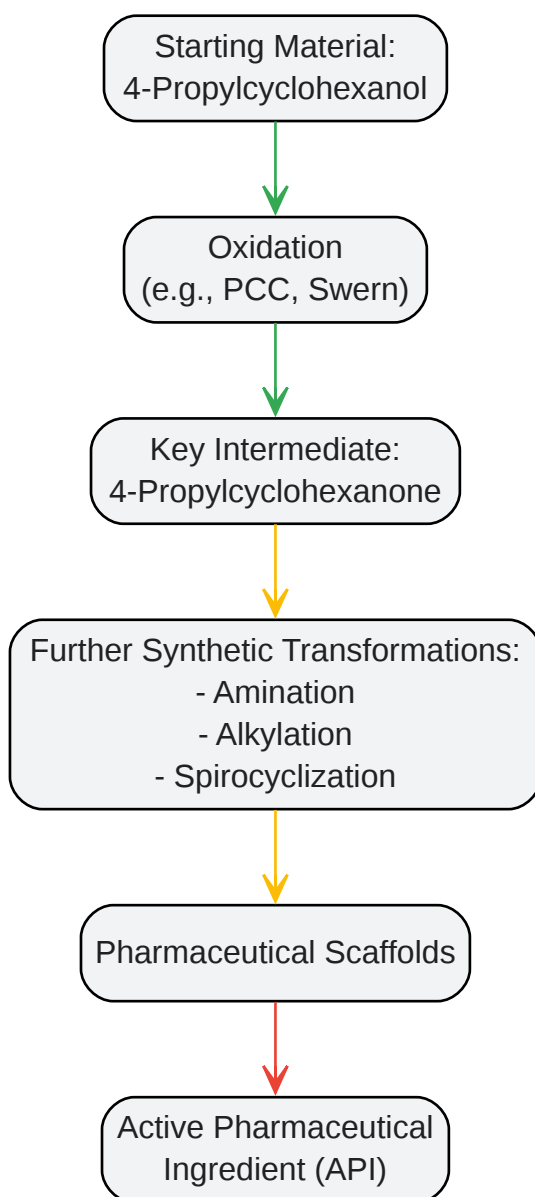
Data Presentation

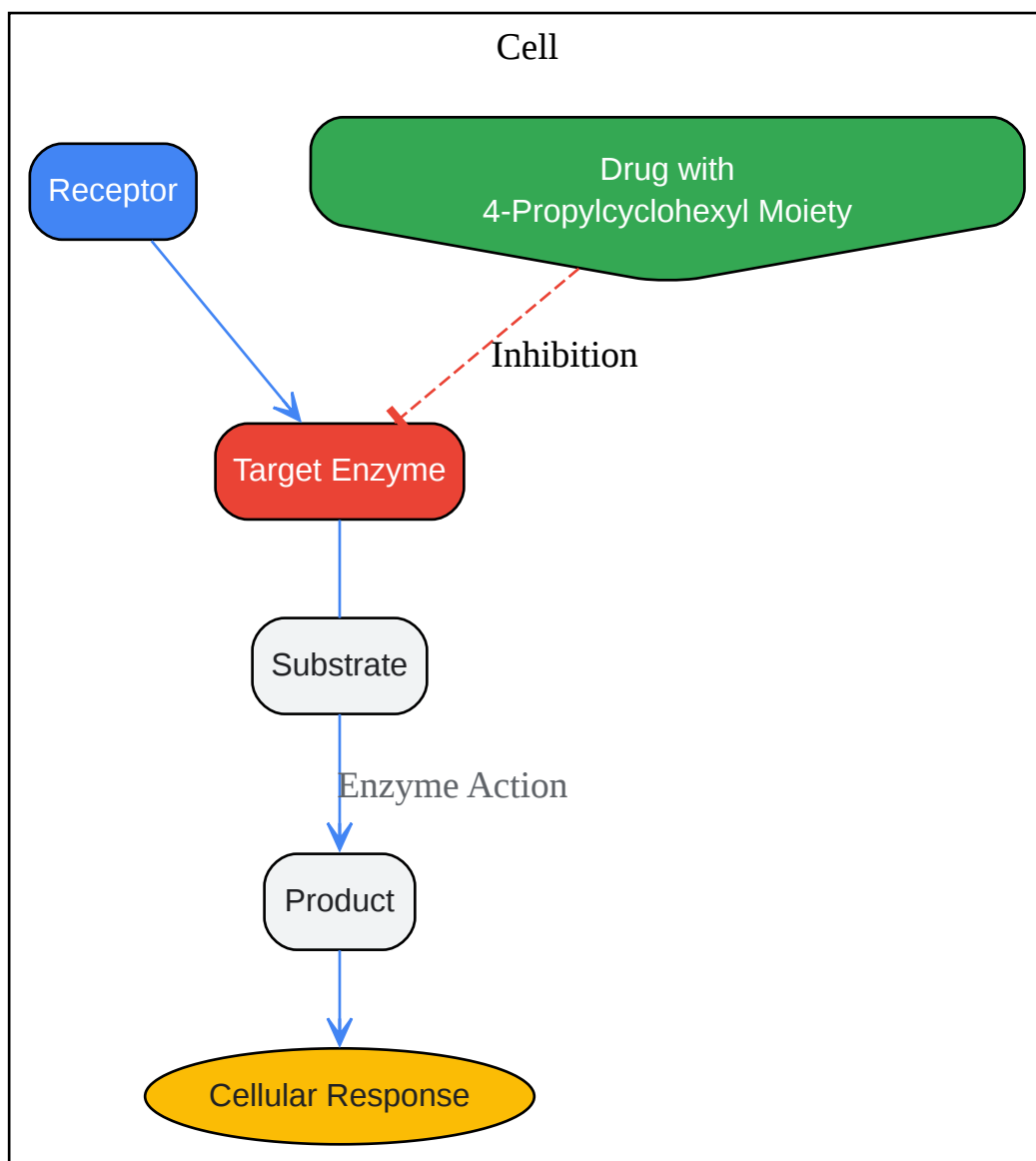
The following table summarizes the expected quantitative data for the synthesis of 4-propylcyclohexanone from **4-propylcyclohexanol**.

Parameter	Value
Starting Material	4-Propylcyclohexanol
Molecular Weight	142.24 g/mol [2]
Product	4-Propylcyclohexanone
Molecular Weight	140.22 g/mol
Reagents	Pyridinium Chlorochromate (PCC)
Solvent	Dichloromethane (DCM)
Reaction Time	2-4 hours
Typical Yield	85-95%
Purity (by GC)	>98%
Appearance	Colorless to pale yellow oil

Logical Workflow for Synthesis and Application

The following diagram illustrates the logical workflow from the starting material, **4-propylcyclohexanol**, to a potential pharmaceutical application.





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References

- 1. 4-Propylcyclohexanol [myskinrecipes.com]

- 2. 4-Propylcyclohexanol | C₉H₁₈O | CID 2775094 - PubChem [pubchem.ncbi.nlm.nih.gov]
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